

# A Technical Guide to 3-Chloropyrazine-2-carbaldehyde: Physical Properties and Characterization

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## Compound of Interest

Compound Name: 3-Chloropyrazine-2-carbaldehyde

Cat. No.: B053262

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This technical guide provides an in-depth overview of the physical properties of **3-Chloropyrazine-2-carbaldehyde**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals. This document outlines its appearance and melting point, supported by a general experimental protocol for melting point determination.

## Physicochemical Data

The quantitative data for **3-Chloropyrazine-2-carbaldehyde** are summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>3</sub> ClN <sub>2</sub> O
Molecular Weight	142.55 g/mol
Melting Point	28 - 32 °C
Appearance	Brown to dark brown to black solid, or orange solid, or yellow powder

## Experimental Protocols

### Determination of Melting Point

The melting point of a solid is a critical physical property used for identification and purity assessment. A pure crystalline solid typically exhibits a sharp melting point, while impurities will broaden and depress the melting range.<sup>[1]</sup> The capillary method is a common and reliable technique for determining the melting point of a solid compound.<sup>[2][3]</sup>

Objective: To determine the melting point range of a solid sample of **3-Chloropyrazine-2-carbaldehyde**.

Materials:

- **3-Chloropyrazine-2-carbaldehyde** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)<sup>[1]</sup>
- Spatula
- Mortar and pestle (if sample is not a fine powder)

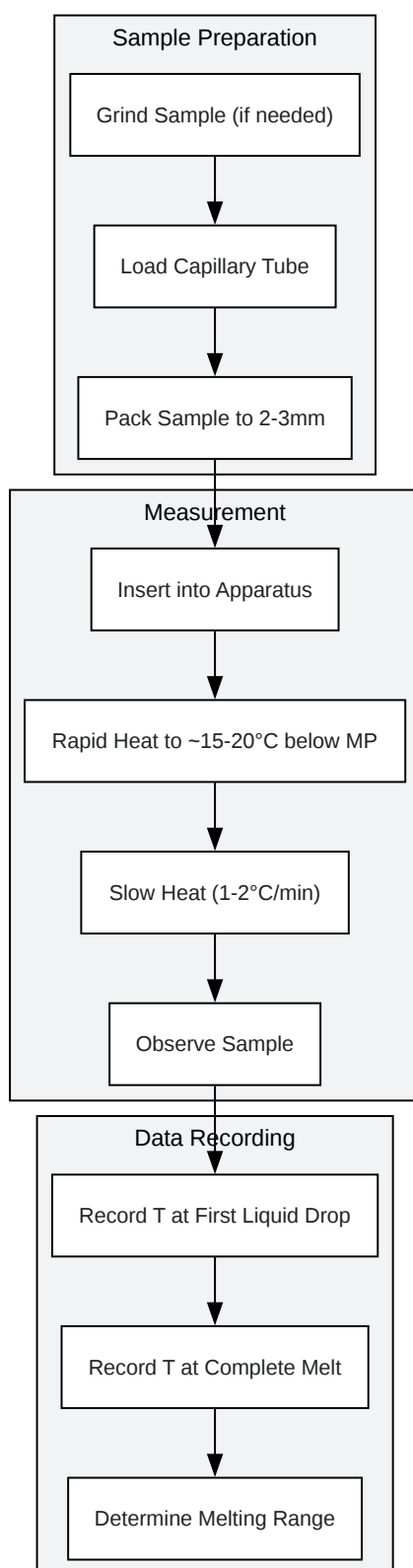
Procedure:

- **Sample Preparation:** Ensure the **3-Chloropyrazine-2-carbaldehyde** sample is dry and in the form of a fine powder. If necessary, gently grind the sample using a mortar and pestle.<sup>[4]</sup>
- **Loading the Capillary Tube:** Invert a capillary tube and press the open end into the powdered sample. A small amount of the solid will be forced into the tube.
- **Packing the Sample:** To move the sample to the bottom of the sealed tube, gently tap the tube on a hard surface or drop it through a long glass tube.<sup>[4]</sup> The packed sample should be approximately 2-3 mm in height to ensure accurate results.<sup>[2][4]</sup>
- **Melting Point Measurement:**
  - Insert the capillary tube into the heating block of the melting point apparatus.<sup>[4]</sup>

- If the approximate melting point is known, rapidly heat the sample to about 15-20°C below the expected melting point.<sup>[4]</sup>
- Then, reduce the heating rate to 1-2°C per minute to allow for thermal equilibrium between the sample, the heating block, and the thermometer.
- Carefully observe the sample through the magnifying eyepiece.
- Recording the Melting Range:
  - Record the temperature at which the first droplet of liquid appears.
  - Record the temperature at which the entire sample has completely melted into a clear liquid.
  - The recorded range is the melting point of the sample. For pure compounds, this range is typically narrow.<sup>[1]</sup>
- Cooling and Repetition: Allow the apparatus to cool. For accuracy, a second determination should be performed with a fresh sample.

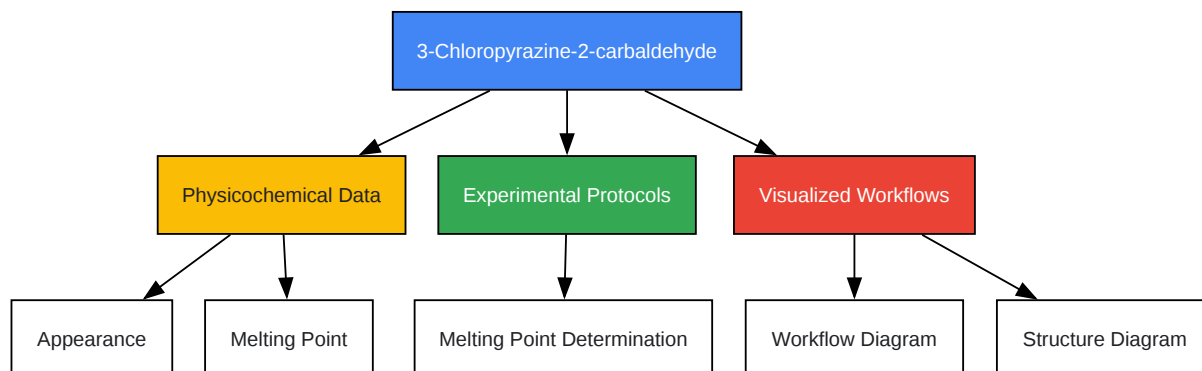
## Visualized Workflows and Relationships

The following diagrams illustrate the experimental workflow for melting point determination and the logical structure of the information presented in this guide.



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Caption: Experimental workflow for melting point determination.



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Caption: Logical structure of this technical guide.

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## References

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